

Sourcing Guide for 2-Ethylhexyl bromide-d17

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Compound of Interest

Compound Name: 2-Ethylhexyl bromide-d17

Cat. No.: B12394808

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For researchers, scientists, and drug development professionals seeking to procure **2-Ethylhexyl bromide-d17** (CAS No. 1398065-97-8), a deuterated analog of 2-Ethylhexyl bromide, several specialized chemical suppliers offer this compound. Below is a summary of potential vendors, including relevant details to facilitate acquisition.

Please note: This guide is intended to provide information on potential suppliers based on publicly available data. Availability and pricing are subject to change, and direct inquiry with the suppliers is recommended for the most current information. This document does not constitute an in-depth technical guide or whitepaper and does not include experimental protocols or detailed data analysis.

Potential Suppliers of 2-Ethylhexyl bromide-d17

A number of chemical suppliers list **2-Ethylhexyl bromide-d17**, also known by synonyms such as Octyl Bromide-d17 or (±)-1-Bromo-2-ethylhexane-d17, in their catalogs. The table below summarizes these suppliers and provides key information for procurement.



Supplier	Product Name	CAS Number	Notes
MedchemExpress	2-Ethylhexyl bromide- d17	Not explicitly listed on product page, but implied	Offered for research use only.[1]
TLC Pharmaceutical Standards	2-Ethylhexyl Bromide- d17	1398065-97-8	Currently listed as "BACKORDERED".[2]
LGC Standards	(±)-1-Bromo-2- ethylhexane-d17	1398065-97-8	Listed as a stable isotope.

Supplier Details and Purchasing Information

MedchemExpress MedchemExpress lists "**2-Ethylhexyl bromide-d17**" (also as Octyl Bromide-d17) as a deuterium-labeled compound for research purposes.[1] Interested parties are advised to visit their website to select the desired quantity and obtain a quote. The product is intended for research use only and is not sold to patients.[1]

TLC Pharmaceutical Standards TLC Pharmaceutical Standards includes "2-Ethylhexyl Bromide-d17" in their product catalog under the CAS number 1398065-97-8. However, the current inventory status is noted as "BACKORDERED". Researchers interested in this supplier should contact them directly to inquire about future availability and lead times. Common package sizes include 10, 25, 50, and 100mg.

LGC Standards LGC Standards offers "(±)-1-Bromo-2-ethylhexane-d17" with the CAS number 1398065-97-8. This is a synonym for **2-Ethylhexyl bromide-d17**. Further details on pack sizes and pricing can be found on their official website.

It is important to note that some suppliers, such as New Haven Pharma and Elex Biotech LLC, have previously listed the compound but currently indicate that it is not available for sale.[3] Additionally, researchers should be careful to distinguish between the deuterated and non-deuterated forms of 2-Ethylhexyl bromide, as many suppliers, including Santa Cruz Biotechnology, Sigma-Aldrich, and Thermo Scientific Chemicals, primarily list the non-deuterated version (CAS 18908-66-2).[1][4][5]



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tlcstandards.com [tlcstandards.com]
- 3. 1-Bromo-2-ethylhexane 18908-66-2, Information for 1-Bromo-2-ethylhexane 18908-66-2, Suppliers of 1-Bromo-2-ethylhexane 18908-66-2 [chemnet.com]
- 4. tlcstandards.com [tlcstandards.com]
- 5. scbt.com [scbt.com]
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